

Veratraldehyde chemical properties and structure

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Veratraldehyde: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and experimental protocols related to **veratraldehyde** (3,4-dimethoxybenzaldehyde). This compound is a significant intermediate in the pharmaceutical and flavor and fragrance industries.

Chemical and Physical Properties

Veratraldehyde is an organic compound structurally related to benzaldehyde, featuring two methoxy groups.[1] It typically appears as a white to pale yellow or peach-colored crystalline solid.[1][2][3] Commercially, it is popular for its pleasant, sweet, and woody vanilla-like fragrance.[3][4]

Table 1: Physical and Chemical Properties of Veratraldehyde



| Property | Value | Source(s) |
|--------------------|---|-----------|
| IUPAC Name | 3,4-Dimethoxybenzaldehyde | [4] |
| Synonyms | Vanillin methyl ether, Veratric aldehyde, Methylvanillin | [4][5] |
| CAS Number | 120-14-9 | [2][3] |
| Molecular Formula | С9Н10О3 | [1][2][3] |
| Molecular Weight | 166.17 g/mol | [2][6] |
| Appearance | White to pale yellow crystalline solid/powder | [2][3][6] |
| Melting Point | 40–45 °C | [1][4][7] |
| Boiling Point | 281 °C | [1][6][7] |
| Density | ~1.114 g/cm³ | [1][2] |
| Flash Point | >110 °C (>230 °F) | [3][4] |
| Water Solubility | Slightly soluble in cold water; soluble in hot water. | [2][4][7] |
| Solvent Solubility | Soluble in ethanol, ether, and other organic solvents. | [2][3][4] |
| Stability | Stable under normal conditions, but sensitive to air and light.[4][8][9] It can oxidize to the odorless veratric acid.[4] | |

Chemical Structure

Veratraldehyde is a dimethoxybenzene, specifically benzaldehyde substituted at the 3 and 4 positions with methoxy groups.[4][7]

Caption: Chemical structure of **Veratraldehyde** (3,4-dimethoxybenzaldehyde).



Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **veratraldehyde**.

Table 2: Spectroscopic Data for Veratraldehyde

| Spectrum Type | Key Features and Observations | Source(s) |
|---------------------|---|-----------|
| ¹H NMR | Data available in CDCl₃. | [10] |
| ¹³ C NMR | Data available in CDCl₃. | [10] |
| IR | Spectrum available (KBr disc, nujol mull, CCl4/CS2 solution). | [10][11] |
| UV-Vis | UV-Vis spectra are available, particularly in the context of its oxidation reactions. | [12] |
| Mass Spec | Electron ionization mass spectrum data is available. | [11] |

Experimental Protocols

Veratraldehyde can be synthesized through various methods. One common and historically significant method is the methylation of vanillin.

A. Synthesis of **Veratraldehyde** by Methylation of Vanillin

This procedure is a common laboratory-scale synthesis method.[4][13]

- Reactants:
 - Vanillin (3-methoxy-4-hydroxybenzaldehyde)
 - Dimethyl sulfate
 - Sodium hydroxide solution

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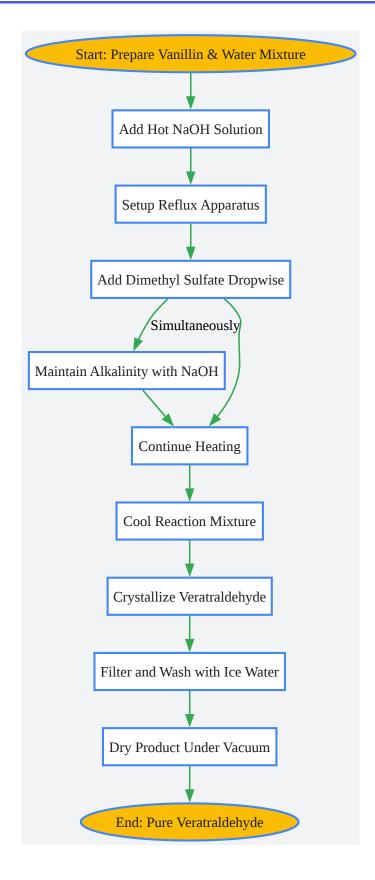




• Procedure:

- A mixture of vanillin and boiling water is prepared in a three-necked flask and heated on a steam bath.[13]
- A heated solution of sodium hydroxide is added in one lot to the hot vanillin mixture.[13]
- The flask is fitted with a reflux condenser, mechanical stirrer, and a separatory funnel.[13]
- Heating is continued while dimethyl sulfate is added dropwise via the separatory funnel.
 The temperature should be maintained to ensure a steady reaction.[13]
- The reaction mixture is kept alkaline by the periodic addition of the sodium hydroxide solution.[13]
- After the addition of reagents is complete, the mixture is heated for an additional period to ensure the reaction goes to completion.[13]
- The reaction mixture is then cooled, allowing the **veratraldehyde** to crystallize.[13]
- The solid crystalline mass is collected, ground with ice water, and filtered with suction.[13]
- The product is dried in a vacuum desiccator. Further purification can be achieved by distillation under reduced pressure.[13]





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Caption: Workflow for the synthesis of veratraldehyde from vanillin.



B. Synthesis via Oppenhauer Oxidation of Veratryl Alcohol

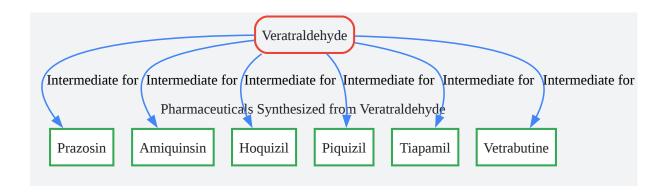
This method provides an alternative route with high selectivity and yield.[14]

- · Reactants:
 - Veratryl alcohol
 - Toluene (dried)
 - Aluminum isopropoxide (catalyst)
 - Paraformaldehyde (dried)
- Procedure:
 - Veratryl alcohol and toluene are charged into a flask equipped with a Dean-Stark trap.[14]
 - The mixture is heated to reflux, and a portion of toluene is distilled off to ensure anhydrous conditions.[14]
 - After cooling, the catalyst, aluminum isopropoxide, is added.[14]
 - The solution is heated to 100°C, and paraformaldehyde is added slowly in portions. This
 results in foaming as the methanol-toluene azeotrope distills.[14]
 - The mixture is refluxed for approximately 2 hours until TLC confirms the complete oxidation of the alcohol.[14]
 - The mixture is cooled and washed with 1N NaOH, which precipitates aluminum salts.[14]
 - The organic (toluene) layer is separated, washed with brine, and dried with sodium sulfate.
 [14]
 - Toluene is removed under vacuum, and the resulting crude product is purified by distillation to yield pure veratraldehyde.[14]

Applications in Drug Development



Veratraldehyde serves as a crucial intermediate in the synthesis of various pharmaceutical drugs.[1][4] Its structure is a versatile scaffold for building more complex molecules.



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Caption: Veratraldehyde as a key intermediate in pharmaceutical synthesis.

Safety and Handling

Veratraldehyde is considered harmful if swallowed and causes skin irritation.[9][15]

- Handling: Use in a well-ventilated area.[2] Avoid contact with skin and eyes by wearing
 appropriate personal protective equipment (PPE), such as gloves and safety goggles.[2][15]
 Wash hands thoroughly after handling.[15]
- Storage: Store in a cool, dry, and well-ventilated place, away from sources of heat and fire.[2]
 [16] Keep containers tightly closed.[2] The compound is sensitive to air and light, and solutions may oxidize to veratric acid.[4][8][17]
- Incompatibilities: It is incompatible with strong oxidizing agents and strong bases.[4][7][17]
- First Aid:
 - Skin Contact: Wash off with soap and plenty of water.[15]
 - Eye Contact: Flush eyes with water as a precaution.[15]



- Ingestion: Rinse mouth with water. Do not induce vomiting.[15]
- Inhalation: Move the person into fresh air.[15] In all cases of significant exposure, seek medical attention.[15]

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